

An In-depth Technical Guide to Mal-PEG4-VCP-NB Linker Chemistry

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Compound of Interest

Compound Name: Mal-PEG4-VCP-NB

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For researchers, scientists, and drug development professionals, the **Mal-PEG4-VCP-NB** linker represents a sophisticated tool in the construction of targeted therapeutics, particularly Antibody-Drug Conjugates (ADCs). This guide provides a comprehensive overview of its core chemistry, mechanism of action, and practical application, supported by detailed experimental protocols and data presented for comparative analysis.

Introduction to the Mal-PEG4-VCP-NB Linker

The **Mal-PEG4-VCP-NB** linker is a multi-functional, cleavable linker system designed for the precise delivery of therapeutic payloads.^{[1][2][3]} Its architecture is modular, with each component serving a distinct and critical role in the overall function of the bioconjugate.^{[4][5]}

- **Maleimide (Mal):** This functional group provides a highly selective reaction site for covalent attachment to thiol groups (-SH), commonly found in the cysteine residues of antibodies or other proteins. This reaction forms a stable thioether bond.^{[6][7]}
- **Polyethylene Glycol (PEG4):** The tetra-ethylene glycol spacer enhances the solubility and stability of the ADC, reduces aggregation, and can improve pharmacokinetic properties.^{[4][8]}

- Valine-Citrulline-p-aminobenzylcarbamate (VCP): This dipeptide sequence (Val-Cit) connected to a p-aminobenzyl (PAB) spacer constitutes a protease-sensitive trigger. It is specifically designed to be cleaved by cathepsin B, an enzyme that is often upregulated in the lysosomal compartments of tumor cells.[9][10][11]
- Norbornene (NB): This strained alkene serves as a bioorthogonal handle. It can undergo rapid and specific inverse-electron-demand Diels-Alder cycloaddition reactions with tetrazine-modified payloads.[12][13][14] This allows for a modular and efficient "click chemistry" approach to payload conjugation.

Mechanism of Action

The functionality of an ADC constructed with the **Mal-PEG4-VCP-NB** linker is a sequential process that begins with systemic circulation and culminates in targeted cell killing.

Step 1: Antibody Conjugation: The maleimide group of the linker reacts with free thiol groups on a monoclonal antibody (mAb), typically generated by the reduction of interchain disulfide bonds, to form a stable ADC.[6][15]

Step 2: Systemic Circulation and Tumor Targeting: The resulting ADC circulates in the bloodstream. The stability of the linker, enhanced by the PEG4 spacer, is crucial during this phase to prevent premature drug release.[4][16] The mAb component of the ADC directs it to tumor cells that express the target antigen on their surface.[8]

Step 3: Internalization and Lysosomal Trafficking: Upon binding to the target antigen, the ADC-antigen complex is internalized by the cancer cell, often via endocytosis, and trafficked to the lysosome.[8][17]

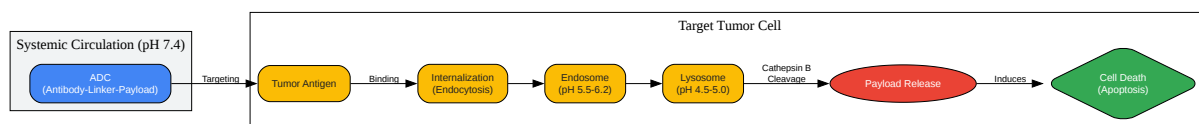
Step 4: Enzymatic Cleavage: Within the acidic and enzyme-rich environment of the lysosome, cathepsin B recognizes and cleaves the Val-Cit dipeptide of the linker.[9][11][18]

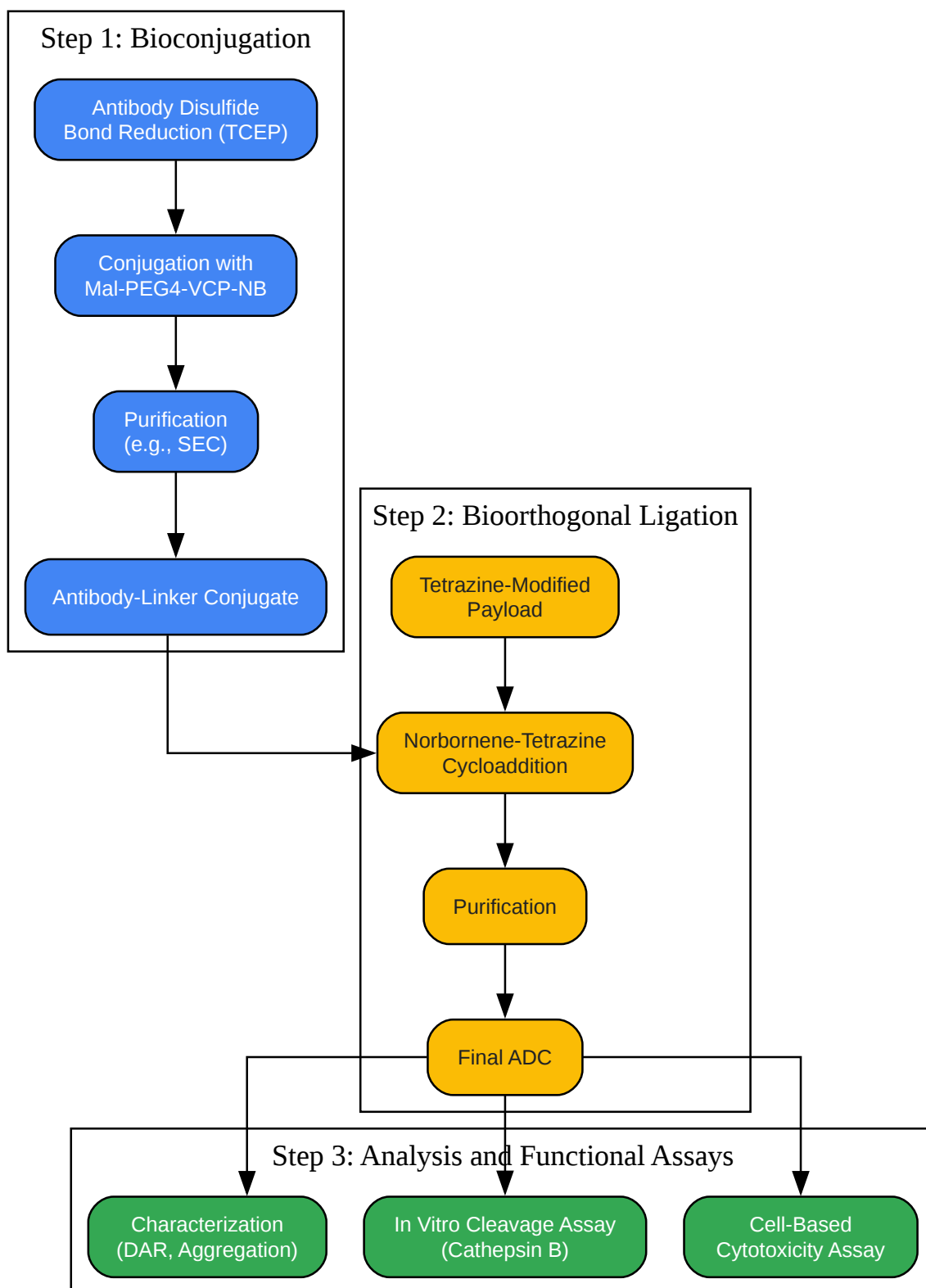
Step 5: Payload Release: Cleavage of the Val-Cit moiety initiates the self-immolation of the PAB spacer, leading to the release of the payload (which would have been attached via the norbornene group).[8][17]

Step 6: Bioorthogonal Payload Attachment (Modular Approach): The norbornene group allows for a two-step conjugation strategy. An antibody can first be conjugated with the **Mal-PEG4-**

VCP-NB linker. Subsequently, a tetrazine-modified payload can be "clicked" onto the norbornene handle in a highly efficient and specific bioorthogonal reaction.^{[12][14]} This modularity can be advantageous in the development and optimization of ADCs.

Signaling Pathways and Experimental Workflows Diagrams





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References

- [1. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [2. gentaur.com](https://www.gentaur.com) [gentaur.com]
- [3. medchemexpress.cn](https://www.medchemexpress.cn) [medchemexpress.cn]
- [4. adc.bocsci.com](https://adc.bocsci.com) [adc.bocsci.com]
- [5. medchemexpress.com](https://www.medchemexpress.com) [medchemexpress.com]
- [6. bioconjugation.bocsci.com](https://bioconjugation.bocsci.com) [bioconjugation.bocsci.com]
- [7. biotium.com](https://www.biotium.com) [biotium.com]
- [8. Current ADC Linker Chemistry - PMC](https://pubmed.ncbi.nlm.nih.gov/31111111/) [pmc.ncbi.nlm.nih.gov]
- [9. What Are ADC Linkers: Cleavable vs. Non-Cleavable Linkers | Biopharma PEG](https://www.biopharmapeg.com) [biochempeg.com]
- [10. Cleavable vs. Non-Cleavable Linkers | BroadPharm](https://www.broadpharm.com) [broadpharm.com]
- [11. adc.bocsci.com](https://adc.bocsci.com) [adc.bocsci.com]
- [12. Genetically encoded norbornene directs site-specific cellular protein labelling via a rapid bioorthogonal reaction - PMC](https://pubmed.ncbi.nlm.nih.gov/31111111/) [pmc.ncbi.nlm.nih.gov]
- [13. researchgate.net](https://www.researchgate.net) [researchgate.net]
- [14. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [15. pubs.acs.org](https://pubs.acs.org) [pubs.acs.org]
- [16. Antibody–drug conjugates: Recent advances in linker chemistry - PMC](https://pubmed.ncbi.nlm.nih.gov/31111111/) [pmc.ncbi.nlm.nih.gov]
- [17. The common types of linkers in ADC drugs and their cleavage mechanisms in vivo](https://www.creativebiomart.net) [creativebiomart.net]
- [18. iphasebiosci.com](https://www.iphasebiosci.com) [iphasebiosci.com]
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